

# In-Depth Technical Guide to N-Octadecyloctadecanamide (CAS 13276-08-9)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octadecanamide, N-octadecyl-

Cat. No.: B077672

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## Introduction

N-octadecyloctadecanamide, also known by its synonym N-octadecylstearamide, is a long-chain saturated fatty acid amide with the CAS registry number 13276-08-9. This technical guide provides a comprehensive overview of its chemical and physical properties, synonyms, and available technical data. While direct experimental studies on the specific biological activities of N-octadecyloctadecanamide are limited, this guide also explores the broader context of long-chain fatty acid amides in biological systems to offer insights into its potential roles and mechanisms of action.

## Chemical and Physical Properties

N-octadecyloctadecanamide is a waxy, white solid at room temperature.<sup>[1]</sup> Its long hydrocarbon chains contribute to its nonpolar and hydrophobic nature.<sup>[2]</sup> The quantitative physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>36</sub> H <sub>73</sub> NO	[3]
Molecular Weight	535.97 g/mol	[3]
Melting Point	95-96 °C	[4]
Boiling Point	628.7 ± 18.0 °C (Predicted)	[4]
Density	0.852 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
Vapor Pressure	0.004 Pa at 25°C	[4]
Water Solubility	50.6 µg/L at 20°C (Predicted)	[4]
logP (Octanol-Water Partition Coefficient)	6.5 at 20°C	[4]
pKa	16.43 ± 0.46 (Predicted)	[4]

## Synonyms

A variety of synonyms are used in literature and commercial listings to refer to CAS number 13276-08-9. Understanding these is crucial for comprehensive literature searches.

**Synonym**

N-Octadecylstearamide

Octadecyl stearamide

Stearyl stearamide

Octadecanamide, N-octadecyl-

N-Stearylstearamide

n-octadecyl-octadecanamid

N-octadecyl-Octadecanamide

Nikka Amide S

Nikkamide S

N-Stearylstearic acid amide

## Experimental Protocols

### Synthesis of N-Octadecyloctadecanamide

A common method for the synthesis of N-octadecyloctadecanamide is the reaction of octadecanoyl chloride with octadecylamine.<sup>[5]</sup>

Materials:

- Octadecanoyl chloride
- Octadecylamine
- Triethylamine
- Dichloromethane
- Hexane
- Methanol

#### Procedure:

- Dissolve octadecanoyl chloride in dichloromethane.
- Add crude octadecylamine to the solution with stirring.
- Add triethylamine and hexane to the reaction mixture.
- Heat the solution to 45°C and stir for one hour.
- Cool the solution and filter the precipitate.
- Wash the collected precipitate with methanol.
- Recrystallize the product from dichloromethane to yield N-octadecyloctadecanamide as a white powder.

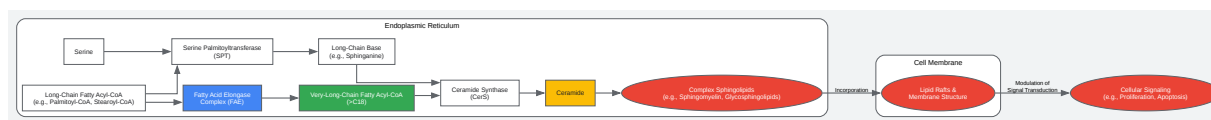
Disclaimer: This is a generalized protocol and may require optimization for specific laboratory conditions and desired purity.

## Potential Biological Significance and Signaling Pathways

Direct experimental evidence for the biological activity and specific signaling pathways of N-octadecyloctadecanamide is not extensively documented in publicly available research. However, as a very-long-chain fatty acid (VLCFA) derivative, its biological roles can be inferred from the well-established functions of this lipid class, particularly their incorporation into sphingolipids, which are critical components of cellular membranes and are involved in signal transduction.[6]

VLCFAs are synthesized in the endoplasmic reticulum from long-chain fatty acids.[6] They are essential for the formation of ceramides, which are precursors for more complex sphingolipids. [7] These lipids play crucial roles in maintaining the structural integrity of membranes and forming lipid rafts, which are specialized membrane microdomains that organize signaling proteins.[8] Disruptions in VLCFA metabolism have been linked to various pathological conditions.[8]

The following diagram illustrates a generalized pathway for the biosynthesis of VLCFAs and their incorporation into sphingolipids, providing a potential context for the biological fate of N-octadecyloctadecanamide's constituent fatty acid.

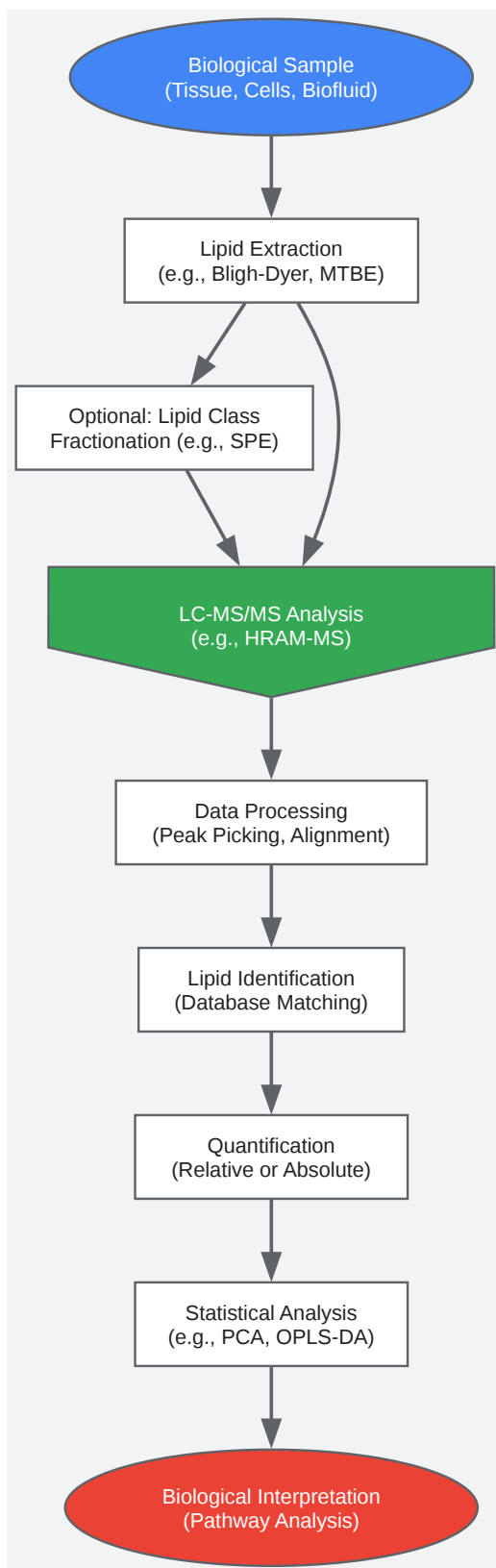


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### VLCFA Biosynthesis and Sphingolipid Pathway

## Experimental Workflows

The analysis and characterization of N-octadecyloctadecanamide and similar lipids in biological matrices typically involve a multi-step workflow. A generalized experimental workflow for lipidomics, which would be applicable for studying this compound, is presented below. This workflow highlights the key stages from sample preparation to data analysis.



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### Generalized Lipidomics Experimental Workflow

## Safety and Handling

Based on available safety data sheets, N-octadecyloctadecanamide is generally not classified as a hazardous substance.[9] However, standard laboratory safety practices should always be observed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[10]
- Handling: Avoid breathing dust. Avoid contact with skin and eyes.[11]
- Storage: Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed.[10]
- Incompatibilities: Avoid contact with strong acids, acid anhydrides, and acid chlorides.[10]

For detailed safety information, it is recommended to consult the specific Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

N-octadecyloctadecanamide (CAS 13276-08-9) is a well-characterized long-chain fatty acid amide in terms of its chemical and physical properties. While its primary applications have been in industrial settings, its structural similarity to biologically active lipids suggests potential roles in cellular processes. Further research is warranted to elucidate its specific biological functions and mechanisms of action, which could open new avenues for its application in life sciences and drug development. The experimental workflows and theoretical signaling pathways presented in this guide provide a framework for such future investigations.

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Address: 3281 E Guasti Rd

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